

# An In-depth Technical Guide to Dibasic Lead Phosphite

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## Compound of Interest

Compound Name: *Lead phosphite*

Cat. No.: *B097946*

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This technical guide provides a comprehensive overview of dibasic **lead phosphite**, with a focus on its chemical identifiers, physical and chemical properties, synthesis methodologies, and toxicological profile. The information is tailored for researchers, scientists, and drug development professionals who may encounter this compound, particularly in the context of material science or toxicology.

## Chemical Identifiers and Nomenclature

Dibasic **lead phosphite** is an inorganic compound with several identifiers across different regulatory and chemical databases. There appears to be some inconsistency in the reporting of the exact CAS number, with two numbers frequently cited. It is often referred to by various synonyms, reflecting its composition and industrial applications.

Table 1: Identifiers for Dibasic **Lead Phosphite**

Identifier Type	Identifier	Primary Sources
CAS Number	12141-20-7	Guidechem
1344-40-7	PubChem, CAMEO Chemicals	
UN Number	2989	PubChem, CAMEO Chemicals
EINECS Number	235-252-2	Guidechem
Synonyms	Dibasic lead metaphosphate, Lead dibasic phosphite, C.I. 77620	CAMEO Chemicals

## Physicochemical Properties

Dibasic **lead phosphite** is a white or yellowish crystalline powder.<sup>[1]</sup> It is characterized by its high density and insolubility in water and organic solvents.<sup>[1]</sup> However, it is soluble in hydrochloric acid, nitric acid, and ammonium acetate solutions.<sup>[1]</sup>

Table 2: Physicochemical Data of Dibasic **Lead Phosphite**

Property	Value	Primary Sources
Molecular Formula	$\text{Pb}_3(\text{PO}_3)_2$ (often hydrated)	Guidechem
Appearance	White or yellowish powder	Guidechem, ChemBK <sup>[1][2]</sup>
Relative Density	6.94 g/cm <sup>3</sup>	ChemBK <sup>[1]</sup>
Refractive Index	2.25	ChemBK <sup>[1]</sup>
Water Solubility	Insoluble	CAMEO Chemicals <sup>[3]</sup>
Stability	Becomes gray-black at ~200°C and yellow at ~450°C	ChemBK <sup>[1]</sup>

## Synthesis and Experimental Protocols

The synthesis of dibasic **lead phosphite** is primarily achieved through aqueous precipitation methods. The most common procedures involve the reaction of a lead source, typically lead

oxide (litharge) or a soluble lead salt, with phosphorous acid. The reaction conditions, such as pH and temperature, are critical for obtaining the desired dibasic form.

## Lead Oxide Method

This method involves the direct reaction of lead monoxide with phosphorous acid in an aqueous suspension. A catalyst, such as acetic acid, is often used to facilitate the reaction.

Experimental Protocol:

- A suspension of finely powdered lead monoxide (litharge) is prepared in warm water.[\[2\]](#)
- A small amount of a catalyst, such as glacial acetic acid, is added to the suspension.[\[4\]](#)
- The suspension is heated to approximately 50-70°C with constant stirring.[\[5\]](#)
- A dilute solution of phosphorous acid is slowly added to the heated suspension over a period of several hours.[\[5\]](#)
- The reaction is monitored, and the pH is maintained at approximately 6.9 to ensure the formation of the dibasic salt.[\[2\]](#)
- Upon completion of the reaction, the resulting white precipitate of dibasic **lead phosphite** is filtered, washed with water to remove any soluble impurities, and dried at around 60-80°C.[\[2\]](#)  
[\[6\]](#)

## Lead Acetate Method

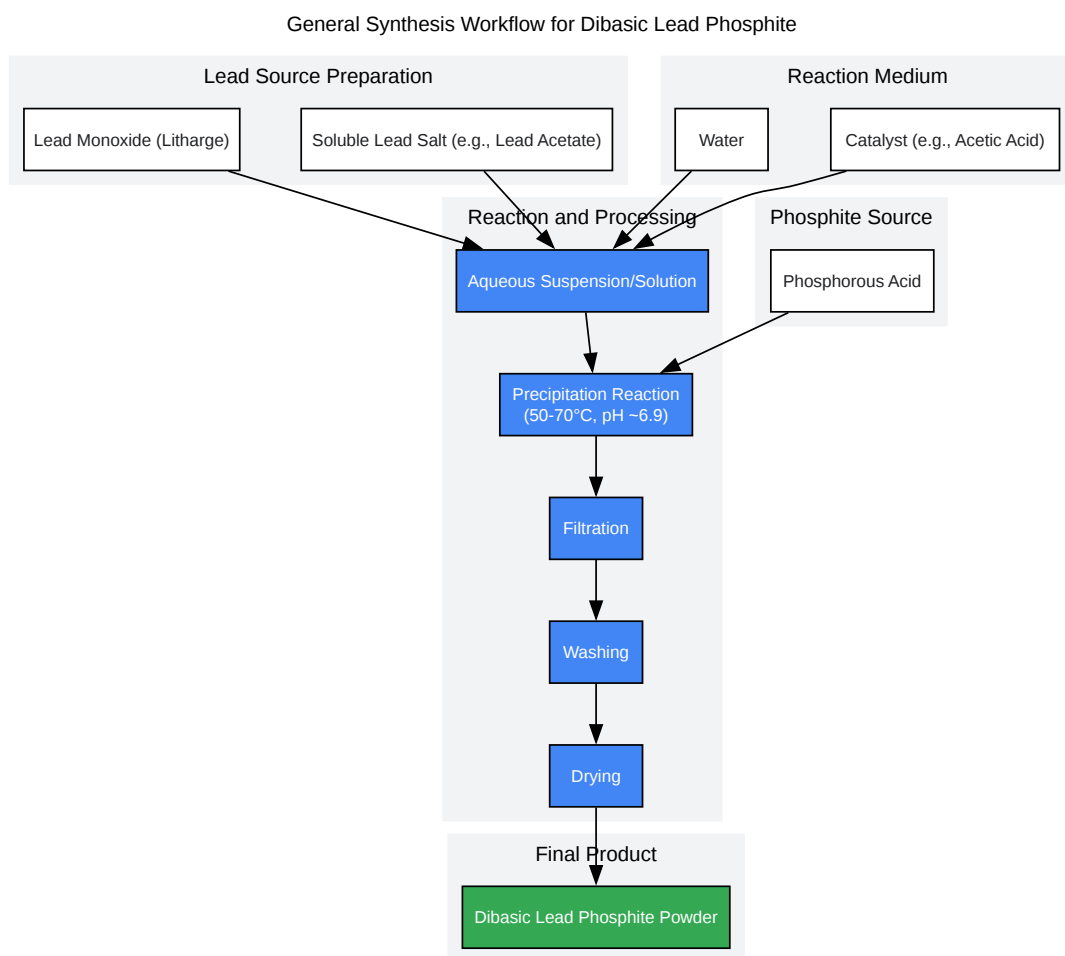
An alternative synthesis route involves the use of a soluble lead salt, such as lead acetate, which is first converted to lead hydroxide.

Experimental Protocol:

- A solution of a soluble lead salt, such as lead acetate, is prepared in water.
- A base, like sodium hydroxide, is added to the solution to precipitate lead hydroxide.
- The lead hydroxide precipitate is filtered and washed to remove soluble byproducts.

- The purified lead hydroxide is then reacted with a stoichiometric amount of phosphorous acid.
- The resulting dibasic **lead phosphite** precipitate is filtered, washed, and dried.[5]

The synthesis process can be visualized as a workflow from raw materials to the final product.



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Caption: A flowchart illustrating the general steps involved in the synthesis of dibasic **lead phosphite**.

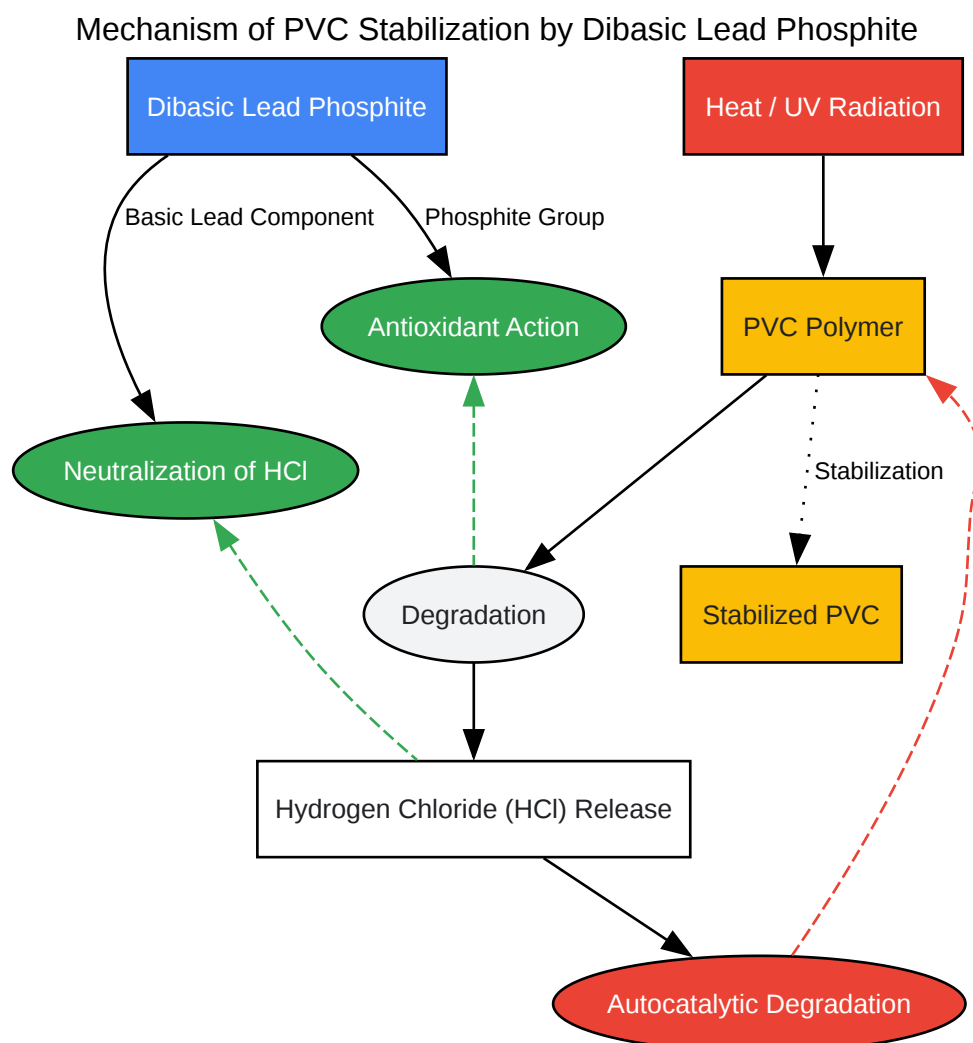
## Applications and Relevance to Drug Development

The primary application of dibasic **lead phosphite** is as a heat and UV stabilizer in chlorine-containing polymers, most notably polyvinyl chloride (PVC).<sup>[7]</sup> Its stabilizing effect is attributed to the ability of the phosphite group to act as an antioxidant and the basic lead component to neutralize acidic degradation products like hydrogen chloride.<sup>[7]</sup>

It is crucial to note that there is no evidence to suggest the use of **lead phosphite** in any direct therapeutic or drug development applications. The inherent and well-documented toxicity of lead compounds makes them unsuitable for human consumption or internal medical use.<sup>[8]</sup> However, for researchers in drug development, particularly those working on chelation therapies for heavy metal poisoning or studying the toxicological effects of lead, a thorough understanding of lead compounds like dibasic **lead phosphite** is essential.

The broader class of phosphonate and phosphinate compounds, which are structurally related to phosphites, has significant applications in drug design.<sup>[9][10]</sup> These organophosphorus compounds are often used as bioisosteres of phosphates or carboxylates and can act as enzyme inhibitors.<sup>[9][10]</sup>

The mechanism of action for **lead phosphite** as a PVC stabilizer involves a logical sequence of events to prevent polymer degradation.



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Caption: A diagram showing the stabilizing action of dibasic **lead phosphite** in PVC.

## Toxicological Profile

Lead and its compounds are well-known for their toxicity to multiple organ systems.[1][8] Dibasic **lead phosphite** is classified as a hazardous substance, and appropriate safety precautions must be taken during handling.

Table 3: Toxicological Data for Dibasic **Lead Phosphite**

Endpoint	Observation	Primary Sources
Acute Toxicity	May be toxic by ingestion or skin absorption.	CAMEO Chemicals[3]
Carcinogenicity	Classified as a probable or possible human carcinogen (IARC Group 2A or 2B).	PubChem[1]
Reproductive Toxicity	Considered a reproductive toxin.	PubChem[1]
Target Organs	Kidneys, nervous system, reproductive system.	PubChem, Toxic Docs[1][11]
Flammability	Flammable solid that can be readily ignited.	CAMEO Chemicals[3]
Reactivity	Self-reactive; can decompose to yield phosphine, which is spontaneously flammable in air.	CAMEO Chemicals[3]

Given the significant health hazards associated with lead compounds, any research involving dibasic **lead phosphite** should be conducted in a well-ventilated area with appropriate personal protective equipment, including gloves and respiratory protection.[12]

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